

2-Aminoacridone: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Aminoacridone

Cat. No.: B130535

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This technical guide provides an in-depth overview of **2-Aminoacridone** (AMAC), a fluorescent labeling agent pivotal in the analysis of carbohydrates. Tailored for researchers, scientists, and professionals in drug development, this document outlines the key physicochemical properties, detailed experimental protocols for its application in glycan analysis, and the corresponding analytical workflows.

Core Compound Specifications

2-Aminoacridone is a highly fluorescent aromatic compound widely utilized for the derivatization of glycans and saccharides. Its primary amine group facilitates covalent bonding to the reducing end of carbohydrates, enabling sensitive detection in various analytical methods.

Property	Value	Reference
CAS Number	27918-14-5	[1] [2] [3] [4] [5]
Molecular Weight	210.23 g/mol	
Molecular Formula	C ₁₃ H ₁₀ N ₂ O	
Appearance	Yellow to dark yellow powder	
Fluorescence Excitation (λ_{ex})	425 nm	
Fluorescence Emission (λ_{em})	532 nm	

Application in Glycan Analysis

2-Aminoacridone is a cornerstone in glycomics, enabling the sensitive detection and quantification of carbohydrates. The labeling process, known as reductive amination, involves the reaction of the primary amine of **2-Aminoacridone** with the aldehyde group of the reducing sugar, which is then stabilized by a reducing agent. This derivatization allows for the analysis of complex oligosaccharides at picomolar levels.

The resulting fluorescently labeled glycans can be separated and analyzed by a variety of high-resolution techniques, including:

- High-Performance Liquid Chromatography (HPLC)
- Capillary Electrophoresis (CE)
- Polyacrylamide Gel Electrophoresis (PAGE)
- Mass Spectrometry (MS), often coupled with HPLC or CE

Experimental Protocol: Fluorescent Labeling of Glycans with 2-Aminoacridone

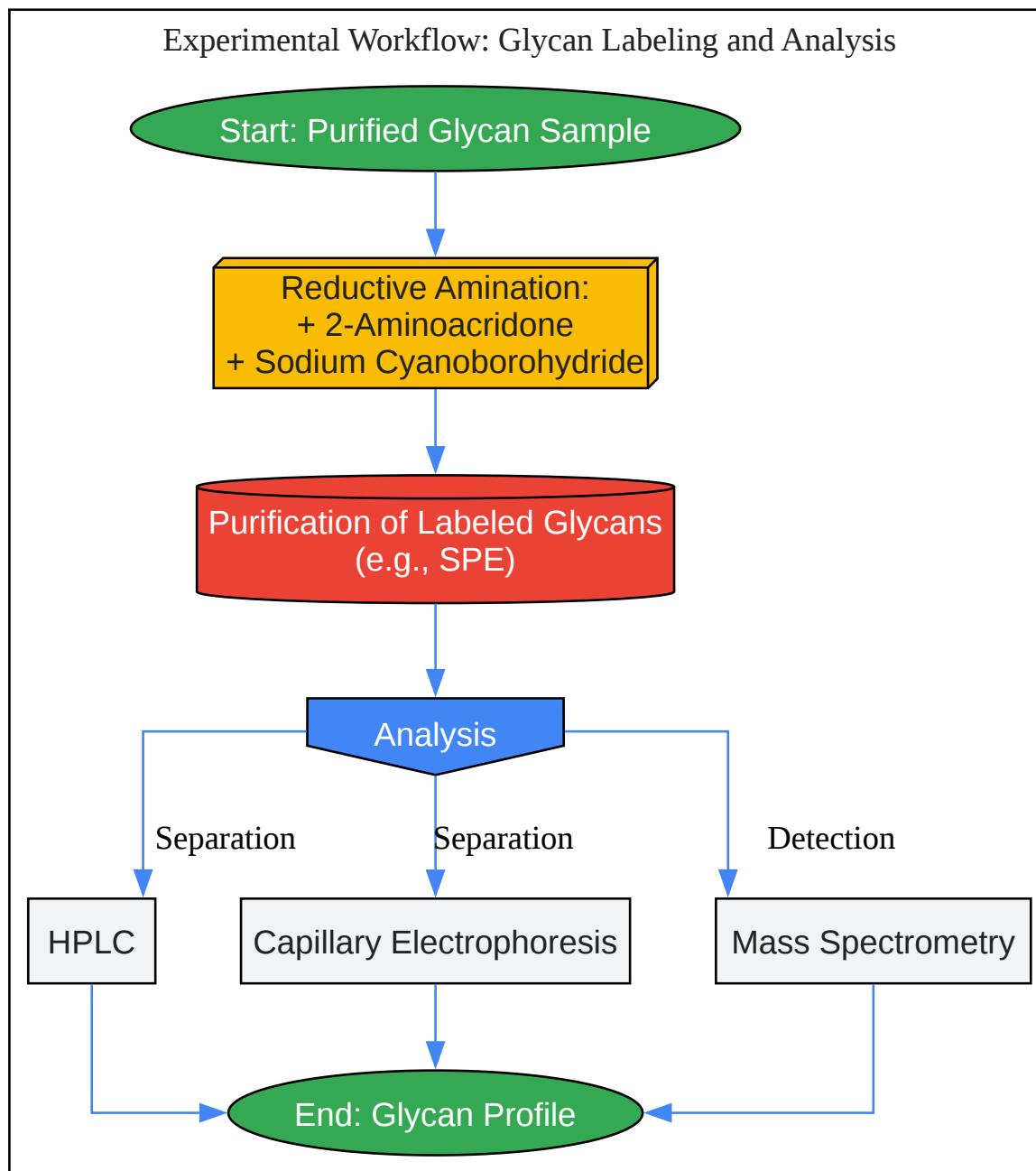
This protocol outlines the fundamental steps for the derivatization of glycans with **2-Aminoacridone** via reductive amination.

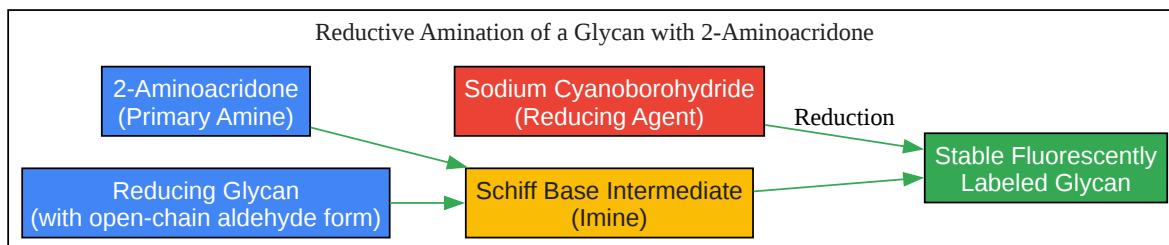
Materials:

- Glycan sample
- **2-Aminoacridone** (AMAC) solution
- Sodium cyanoborohydride (NaCnBH_3) solution
- Dimethyl sulfoxide (DMSO)
- Glacial acetic acid

Procedure:

- Sample Preparation: Ensure the glycan sample is purified and lyophilized.
- Labeling Reaction:
 - Dissolve the glycan sample in the **2-Aminoacridone** solution in DMSO.
 - Add the sodium cyanoborohydride solution. The addition of a reducing agent like sodium cyanoborohydride reduces the initial Schiff's base to a stable secondary amine.
 - Incubate the reaction mixture. A typical condition is incubation at 45°C for several hours.
- Purification: Remove excess labeling reagents from the derivatized glycans. This can be achieved through methods such as solid-phase extraction or size-exclusion chromatography.
- Analysis: The purified AMAC-labeled glycans are now ready for analysis by HPLC, CE, or MS.





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References

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- To cite this document: BenchChem. [2-Aminoacridone: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b130535#2-aminoacridone-cas-number-and-molecular-weight\]](https://www.benchchem.com/product/b130535#2-aminoacridone-cas-number-and-molecular-weight)

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